

# N-Bromobenzamide: A Technical Health and Safety Guide for Research Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Benzamide, N-bromo-*

Cat. No.: *B3049252*

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Disclaimer: Specific health and safety data for N-bromobenzamide is not readily available in public databases. This guide has been compiled using information from structurally related compounds, primarily various isomers and derivatives of bromobenzamide. The provided data should be considered representative and used with caution. A comprehensive risk assessment should be conducted by qualified professionals before handling N-bromobenzamide.

This technical guide provides an in-depth overview of the potential health and safety considerations for N-bromobenzamide, aimed at researchers, scientists, and professionals in drug development. The information is collated from data available for closely related bromobenzamide compounds.

## Hazard Identification and Classification

Based on data from related compounds like 4-bromobenzamide and its N-alkylated derivatives, N-bromobenzamide is anticipated to be a hazardous substance. The Globally Harmonized System (GHS) classifications for these related compounds consistently indicate potential for skin irritation, serious eye irritation, and respiratory irritation. Some derivatives are also classified as harmful if swallowed.

Summary of GHS Hazard Classifications for Related Bromobenzamides

Hazard Class	Hazard Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	Category 3	H335: May cause respiratory irritation[1][2]

## Physical and Chemical Properties

The following table summarizes the physical and chemical properties of N-bromobenzamide and its related compounds. This data is essential for understanding the substance's behavior and for designing appropriate handling and storage procedures.

### Physicochemical Data for N-Bromobenzamide and Related Compounds

Property	4-Bromobenzamide	N-Methyl-4-bromobenzamide	4-Bromo-N,N-dimethylbenzamide	N-Bromobenzamide
Molecular Formula	C7H6BrNO[3]	C8H8BrNO[4]	C9H10BrNO	C7H6BrNO
Molecular Weight	200.03 g/mol [3]	214.06 g/mol [1][4]	228.09 g/mol	200.03 g/mol
CAS Number	698-67-9[3]	27466-83-7[4]	18469-37-9	19964-97-7
Appearance	White to off-white crystalline powder	Not specified	Not specified	Not specified
Melting Point	190-193 °C[3]	173-174 °C[4]	Not specified	Not specified
Boiling Point	309.9 °C at 760 mmHg	329.8 °C (Predicted)[4]	Not specified	Not specified
Density	1.609 g/cm <sup>3</sup>	1.67 g/cm <sup>3</sup> [4]	Not specified	Not specified

## First Aid Measures

In the event of exposure to N-bromobenzamide or a similar compound, the following first aid measures are recommended:

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. If symptoms persist, seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If irritation develops and persists, seek medical advice.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4]

- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Handling, Storage, and Personal Protective Equipment

### Handling:

- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Avoid breathing dust, vapor, mist, or gas.
- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment.
- Wash hands thoroughly after handling.

### Storage:

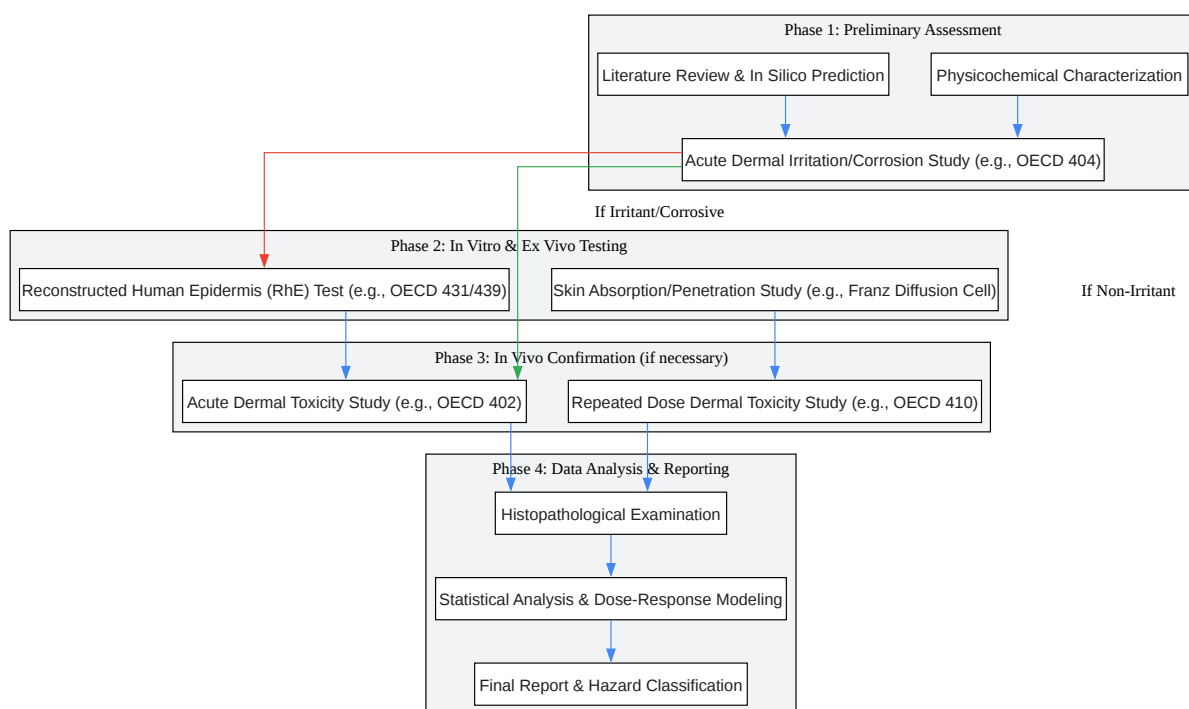
- Store in a tightly closed container.
- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.

### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles.
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If engineering controls do not maintain airborne concentrations to a level which is adequate to protect worker health, a NIOSH-approved respirator should be worn.

## Experimental Protocols: A General Approach to Dermal Toxicity Assessment

While specific experimental protocols for N-bromobenzamide are not available, a generalized workflow for assessing the dermal toxicity of a similar chemical entity is presented below. This is based on standard toxicological testing guidelines.



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Caption: Generalized workflow for assessing dermal toxicity of a chemical substance.

## Logical Relationships in Hazard Management

The effective management of chemical hazards involves a clear, logical progression from identification to response and prevention. The following diagram illustrates this relationship for a substance like N-bromobenzamide, based on the identified potential hazards.

Caption: Logical flow from hazard identification to prevention and response.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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